

Chemical Identity and Physicochemical Profiling

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Compound of Interest

Compound Name: *1-Methylpyridin-1-ium
hydrochloride*

Cat. No.: *B12824999*

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The utility of 1-Methylpyridin-1-ium chloride stems directly from its molecular architecture. The N-methylation of the pyridine ring creates a permanent positive charge that is delocalized across the aromatic

-system. This dual nature—an ionic charge coupled with an aromatic ring—grants the molecule exceptional aqueous solubility while retaining the ability to engage in hydrophobic and stacking interactions[1][2].

Table 1: Quantitative Physicochemical Properties

Property	Value	Causality / Scientific Significance
CAS Number	7680-73-1	Unique identifier for regulatory compliance and sourcing[1].
Molecular Formula	C ₆ H ₈ ClN	Dictates the 1:1 cation-anion stoichiometry required for ion-pairing[1].
Molecular Weight	129.59 g/mol	Critical for precise molarity calculations in HPLC mobile phases[1][3].
Melting Point	144°C	High melting point indicates strong ionic lattice interactions; used as a purity benchmark[3].
Physical Form	White-Yellow Crystalline Powder	Visual indicator of purity (darkening indicates oxidation or trapped impurities)[3].

| UV Absorbance |

~258 nm | Aromatic ring acts as a strong chromophore, enabling Indirect Photometric Detection[4][5]. |

Applications in Pharmaceutical and Analytical Sciences

Toxicology: Degradation Biomarker for Nerve Agent Antidotes

In pharmaceutical stability programs, 1-Methylpyridin-1-ium chloride is critically monitored as a primary degradation product of pralidoxime chloride (2-PAM)[6][7]. Pralidoxime is a life-saving acetylcholinesterase reactivator used to combat organophosphate and nerve agent poisoning. In concentrated acidic solutions, pralidoxime undergoes hydrolysis, yielding 1-methylpyridin-1-

ium chloride. Quantifying this specific degradant is a mandatory quality control (QC) step to validate the shelf-life, safety, and efficacy of stockpiled antidotes[6].

Analytical Chemistry: HPLC Ion-Pairing Reagent

Aliphatic sulfonate surfactants lack a conjugated

-system, rendering them transparent to standard UV-Vis detectors. By introducing 1-methylpyridin-1-ium chloride into the HPLC mobile phase, we leverage its strong UV absorbance. The positively charged pyridinium cation forms a neutral, hydrophobic 1:1 ion-pair complex with the negatively charged sulfonate. This complex is retained on a C18 reversed-phase column, allowing for highly sensitive Indirect Photometric Detection (IPD)[4][5].

Green Chemistry: Ionic Liquid Precursor

Because of its asymmetric cationic structure, 1-methylpyridin-1-ium chloride serves as a foundational building block for task-specific room-temperature ionic liquids (RTILs). By exchanging the chloride anion for bulkier anions like bis(trifluoromethylsulfonyl)imide, researchers can fine-tune the solvent's viscosity and thermal stability for green catalysis[8][9].

Experimental Protocols: Self-Validating Systems

To ensure scientific integrity, the following methodologies are designed as self-validating systems, meaning each protocol contains built-in physical or chemical checks to confirm the success of the procedure without requiring immediate external analysis.

Protocol A: Synthesis and Purification (Menshutkin Reaction)

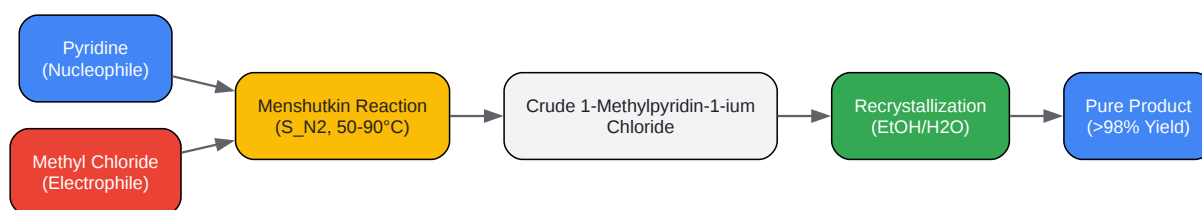
The synthesis of 1-methylpyridin-1-ium chloride is achieved via a bimolecular nucleophilic substitution (

) reaction, where the nitrogen atom of pyridine attacks the electrophilic carbon of methyl chloride[2].

- Reaction Setup: Charge a high-pressure reactor with pyridine and water (1:1.10 molar ratio).
 - Causality: Water acts as a polar solvent to stabilize the transition state of the

reaction, lowering the activation energy.

- Alkylation: Slowly introduce methyl chloride gas while heating the vessel to 50–90°C. Maintain internal pressure between 0 and 0.70 MPa.
 - Validation Check: A plateau in the pressure drop over a 6-hour period indicates the complete consumption of the limiting gaseous reagent, validating that the reaction has reached equilibrium[2].
- Isolation: Cool the vessel to room temperature and concentrate the aqueous solution under reduced pressure. Wash the crude extract with non-polar diethyl ether.
 - Causality: Diethyl ether selectively dissolves unreacted pyridine and organic impurities, leaving the highly polar quaternary salt intact.
- Recrystallization: Recrystallize the crude product from an ethanol/water solvent system.
 - Validation Check: Harvest the crystals and perform a melting point test. A sharp melt at exactly 144°C confirms 98% purity, validating the purification step[3].



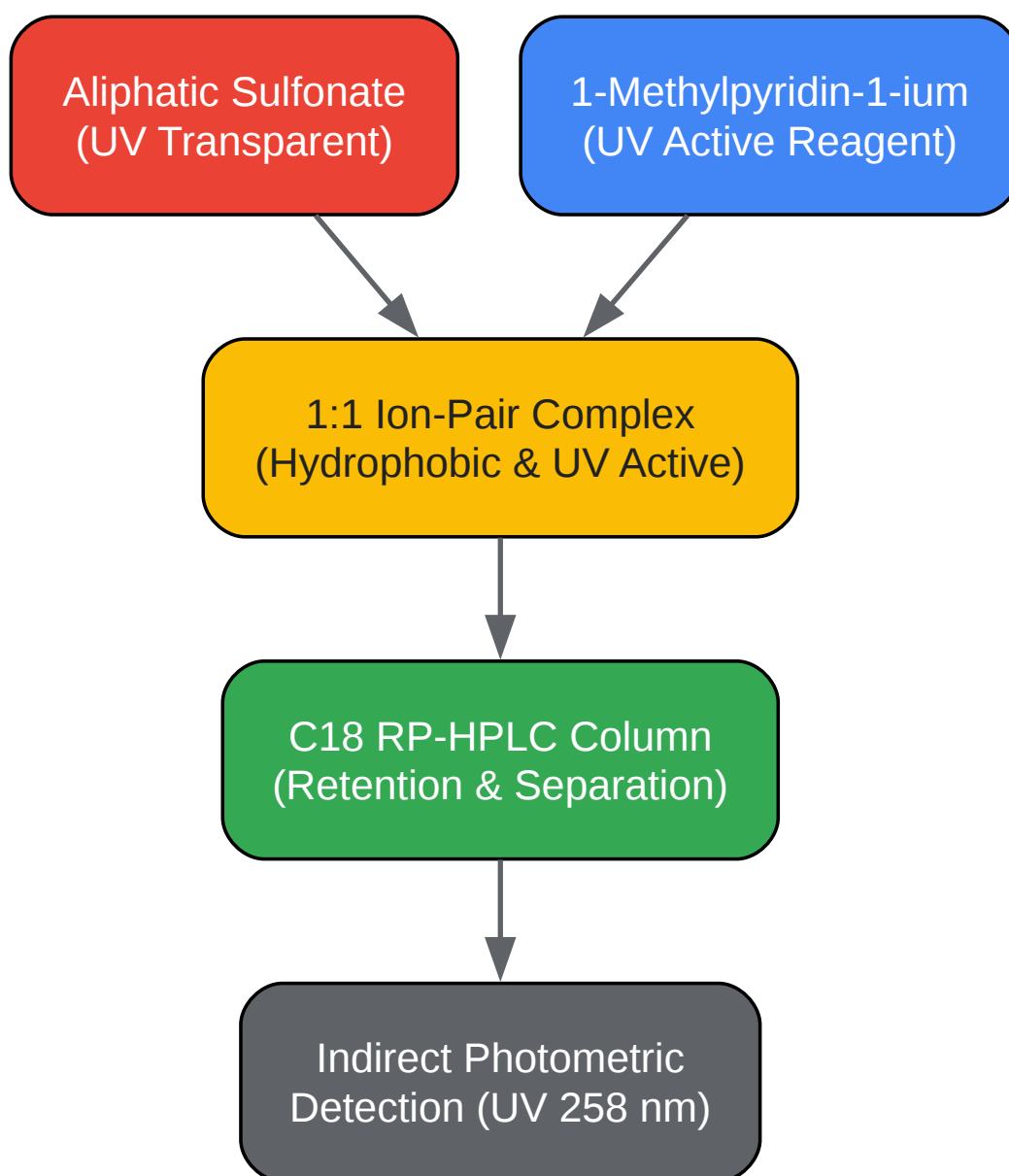
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Figure 1: Step-by-step S_N2 synthesis workflow of 1-Methylpyridin-1-ium chloride.

Protocol B: HPLC Ion-Pairing Method Setup

This protocol details the use of 1-methylpyridin-1-ium chloride for the UV detection of transparent aliphatic sulfonates[4][5].

- Mobile Phase Preparation: Prepare an eluent consisting of 40:60 acetonitrile-water, spiked with 0.15 mM 1-methylpyridin-1-ium chloride.
 - Causality: The 0.15 mM concentration provides an optimal background UV absorbance. Higher concentrations cause severe baseline noise, while lower concentrations fail to drive the 1:1 complex formation[4].
- Column Equilibration: Pump the mobile phase through a standard C18 Reversed-Phase column at 1.0 mL/min while monitoring UV absorbance at 258 nm.
 - Validation Check: The system is validated for injection only when the UV baseline is perfectly flat, confirming the stationary phase is fully saturated with the pyridinium reagent.
- Sample Injection & Stoichiometric Validation: Inject 10.0 μ L of a known single-chain sulfonate standard.
 - Validation Check: The appearance of a distinct peak whose area scales linearly with the standard's concentration validates the 1:1 binding stoichiometry, ensuring the method is ready for unknown sample quantification[5].



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Figure 2: Mechanism of HPLC Indirect Photometric Detection using 1-Methylpyridin-1-ium.

Safety, Handling, and Cytotoxicity

While highly useful, 1-Methylpyridin-1-ium chloride must be handled with rigorous safety protocols. According to GHS classifications, the compound is categorized under H301 (Toxic if swallowed), H315 (Causes skin irritation), and H319 (Causes serious eye irritation)[1].

When utilized in in vitro drug development assays, baseline cytotoxicity must be established. Standard MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assays should be performed on target cell lines prior to introducing the compound as a vehicle or reagent, ensuring that any observed cellular mortality is accurately attributed to the active pharmaceutical ingredient (API) rather than the pyridinium salt[2].

References

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